

# Physicochemical Properties of 3-Ethyl-4-methylhexane: A Technical Overview

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## Compound of Interest

Compound Name: 3-Ethyl-4-methylhexane

Cat. No.: B15343676

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This technical guide provides a detailed overview of the boiling and melting points of the branched alkane, **3-Ethyl-4-methylhexane**. This document summarizes its key physical properties, outlines the experimental methodologies for their determination, and presents a logical framework for understanding the factors influencing these characteristics in alkanes.

## Core Physicochemical Data

The boiling and melting points of **3-Ethyl-4-methylhexane** are critical parameters for its handling, purification, and use in various research and development applications. A summary of these properties is presented below.

Property	Value	Units
Boiling Point	140.1 - 140.41	°C
Melting Point	-112.99	°C

Note: The slight variation in reported boiling points can be attributed to differences in experimental conditions and measurement precision.

## Experimental Determination Protocols

The following sections detail the standard laboratory procedures for determining the boiling and melting points of organic compounds like **3-Ethyl-4-methylhexane**.

## Melting Point Determination: Capillary Method

The melting point of **3-Ethyl-4-methylhexane**, which is a liquid at room temperature, would be determined from a frozen sample. The capillary method is a common and reliable technique for this purpose.<sup>[1][2][3]</sup>

Principle: A small, frozen sample of the compound is heated at a controlled rate. The temperature at which the solid sample transitions into a liquid is recorded as the melting point.<sup>[1][3]</sup> Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.<sup>[2]</sup><sup>[3]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes
- Thermometer
- Freezing bath (e.g., dry ice/acetone)

Procedure:

- A small amount of liquid **3-Ethyl-4-methylhexane** is introduced into a capillary tube.
- The capillary tube is then frozen in a suitable freezing bath until the sample solidifies.
- The sealed capillary tube is placed into the heating block of the melting point apparatus.<sup>[2]</sup>
- The sample is heated rapidly to a temperature just below the anticipated melting point, and then the heating rate is reduced to approximately 1-2°C per minute.<sup>[2]</sup>
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.

- The temperature at which the last crystal of the solid disappears is recorded as the end of the melting range.

## Boiling Point Determination: Capillary Method (Siwoloboff's Method)

For the determination of the boiling point of liquid samples like **3-Ethyl-4-methylhexane**, the capillary method offers a micro-scale approach that is both efficient and requires minimal sample volume.<sup>[4][5]</sup>

Principle: A small amount of the liquid is heated in a tube containing an inverted capillary. As the liquid is heated, its vapor pressure increases. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, observed by a continuous stream of bubbles emerging from the capillary tube.<sup>[4][5]</sup>

Apparatus:

- Thiele tube or a similar heating bath apparatus
- Small test tube or fusion tube
- Capillary tube
- Thermometer
- Heat source (e.g., Bunsen burner or heating mantle)

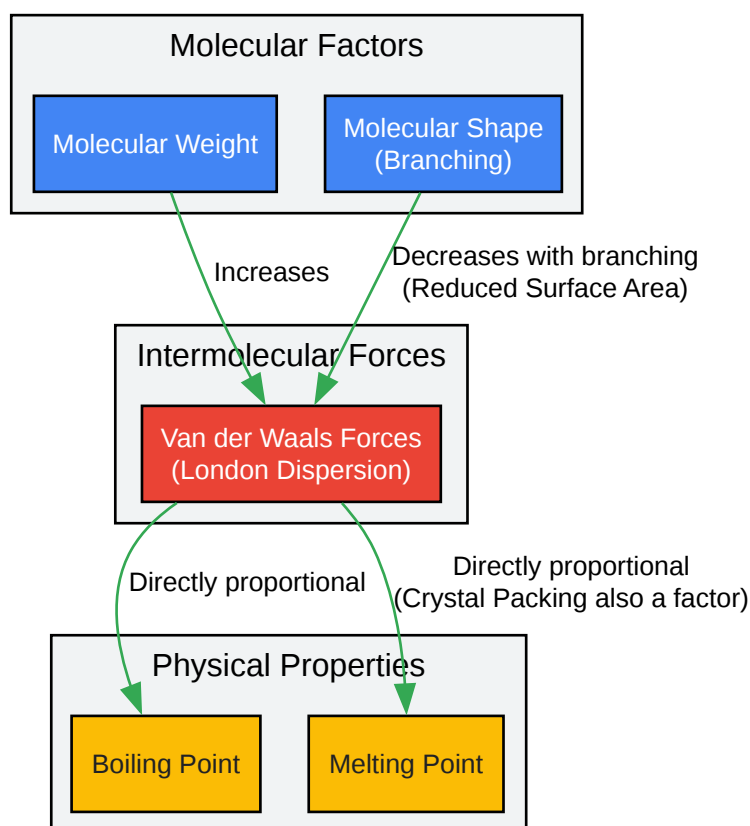
Procedure:

- A small amount of **3-Ethyl-4-methylhexane** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid.
- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).<sup>[4]</sup>
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled.

- Upon further heating, the vapor of the sample will enter the capillary tube, and a stream of bubbles will be observed emerging from the open end.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[5]</sup>

## Factors Influencing Alkane Boiling and Melting Points

The boiling and melting points of alkanes are primarily determined by the strength of the intermolecular van der Waals forces. The following diagram illustrates the key molecular factors that influence these forces and, consequently, the phase transition temperatures.



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Caption: Factors influencing the boiling and melting points of alkanes.

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